

Physicochemical Properties of *cis*-2-Methyl-3-hexene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *cis*-2-Methyl-3-hexene

Cat. No.: B095408

[Get Quote](#)

This guide provides a detailed overview of the boiling and melting points of the unsaturated hydrocarbon, ***cis*-2-Methyl-3-hexene**. It includes tabulated physical data, comprehensive experimental protocols for the determination of these properties, and a conceptual diagram illustrating the underlying principles governing its phase transitions. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Core Physicochemical Data

The boiling and melting points are critical physical constants for the characterization and purity assessment of a compound. The available data for ***cis*-2-Methyl-3-hexene** is summarized below.

Property	Value	Notes
Boiling Point	86 - 88.4 °C	At standard atmospheric pressure (760 mmHg). [1] [2] [3] [4] [5]
Melting Point	-124.4 °C	This value is an estimate. [1] [2] [4]

Experimental Determination Protocols

The following sections detail standard laboratory procedures for the accurate determination of the boiling and melting points of volatile organic compounds like **cis-2-Methyl-3-hexene**.

Boiling Point Determination: Capillary Method (Siwoloboff's Method)

This micro-method is suitable for small sample volumes and is based on the principle that the boiling point is reached when the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Apparatus:

- Thiele tube or similar oil bath apparatus
- Thermometer (calibrated)
- Small test tube (e.g., 75x10 mm)
- Capillary tube (sealed at one end)
- High-boiling point liquid (e.g., mineral oil, silicone oil)
- Sample of **cis-2-Methyl-3-hexene**

Procedure:

- **Sample Preparation:** A small amount (approximately 0.5 mL) of **cis-2-Methyl-3-hexene** is placed into the small test tube.[\[6\]](#)
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- **Apparatus Assembly:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then clamped and immersed in a Thiele tube filled with a high-boiling point oil.[\[6\]](#)
- **Heating:** The side arm of the Thiele tube is gently and uniformly heated. This promotes oil circulation, ensuring even heat distribution.[\[2\]](#)

- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and be expelled as a slow stream of bubbles. The heating rate should be controlled to approximately 1-2°C per minute as the expected boiling point is approached.
- **Boiling Point Identification:** Upon further heating, the vapor of the sample will displace the remaining air. A rapid and continuous stream of bubbles will emerge from the tip of the capillary tube.^[6]
- **Cooling and Measurement:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the bubbling ceases and the liquid is drawn back into the capillary tube.^[1] This signifies that the vapor pressure of the sample is equal to the atmospheric pressure.

Melting Point Determination

Given the very low estimated melting point of **cis-2-Methyl-3-hexene** (-124.4 °C), its determination requires a specialized low-temperature apparatus, such as a cryostat or a melting point apparatus with a cooling stage. The general principle, however, remains the same as for solids at ambient temperature.

Apparatus:

- Low-temperature melting point apparatus or cryostat
- Capillary tubes
- Sample of **cis-2-Methyl-3-hexene** (solidified)

Procedure:

- **Sample Freezing:** The liquid sample of **cis-2-Methyl-3-hexene** is first frozen to a solid state.
- **Capillary Loading:** A small amount of the finely powdered, frozen sample is introduced into a capillary tube. The tube is tapped gently to pack the sample at the sealed end.^[7]
- **Apparatus Setup:** The capillary tube is placed in the cooling block of the low-temperature melting point apparatus.

- **Controlled Warming:** The temperature of the block is raised slowly and uniformly, typically at a rate of 1-2°C per minute, especially when approaching the anticipated melting point.[4]
- **Melting Range Observation:** Two temperatures are recorded: T1, the temperature at which the first drop of liquid appears, and T2, the temperature at which the entire sample has liquefied.[7] The melting point is reported as the range from T1 to T2. For a pure compound, this range is typically narrow (0.5-1°C).[4]

Factors Influencing Phase Transitions

The boiling and melting points of a substance are dictated by the strength of its intermolecular forces and molecular structure. For **cis-2-Methyl-3-hexene**, several factors are at play, as illustrated in the diagram below.

Caption: Relationship between molecular structure, intermolecular forces, and the physical properties of **cis-2-Methyl-3-hexene**.

Discussion of Influencing Factors:

- **Molecular Weight:** The primary intermolecular forces in nonpolar hydrocarbons like alkenes are London dispersion forces. The strength of these forces increases with molecular weight and surface area, leading to higher boiling points.[8][9]
- **Branching:** The methyl group in **cis-2-Methyl-3-hexene** introduces branching. Branching generally lowers the boiling point compared to a straight-chain isomer because it reduces the effective surface area for intermolecular contact, thereby weakening the London dispersion forces.[10]
- **Geometric Isomerism (Cis/Trans):**
 - **Boiling Point:** Cis-isomers often have slightly higher boiling points than their trans-counterparts.[10] The 'U' shape of the cis configuration can lead to a small net molecular dipole, introducing weak dipole-dipole interactions in addition to the London dispersion forces, which requires slightly more energy to overcome for boiling.[9][11]
 - **Melting Point:** Conversely, cis-isomers tend to have lower melting points. The less symmetrical shape of cis-isomers hinders efficient packing into a crystal lattice.[8][12] This

results in weaker intermolecular forces in the solid state, requiring less energy to break the lattice structure, hence a lower melting point compared to the more symmetrical trans-isomer.[9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Video: Boiling Points - Concept [jove.com]
- 2. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 3. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 4. chem.ucalgary.ca [chem.ucalgary.ca]
- 5. vernier.com [vernier.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. byjus.com [byjus.com]
- 8. Physical Properties of Alkenes: Polarity, Boiling Point & Trends [vedantu.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. Physical Properties of Alkenes | OpenOChem Learn [learn.openochem.org]
- 11. testbook.com [testbook.com]
- 12. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Physicochemical Properties of cis-2-Methyl-3-hexene: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095408#boiling-point-and-melting-point-of-cis-2-methyl-3-hexene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com